

Solubility Profile and Physicochemical Characterization of 1-(4-Chlorophenyl)pyrrolidine[1][2]

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)pyrrolidine

CAS No.: 4280-30-2

Cat. No.: B1618058

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Executive Summary & Chemical Identity

1-(4-Chlorophenyl)pyrrolidine is a specialized N-aryl heterocyclic building block frequently encountered in medicinal chemistry campaigns targeting CNS-active agents, or as a metabolic degradation product of specific pyrrolidine-based pharmaceuticals.[1][2]

Unlike its carbonyl-containing analogs (e.g., 1-(4-chlorophenyl)pyrrolidin-2-one), this molecule possesses a basic tertiary amine center conjugated to a chlorophenyl ring.[1][2] This structural feature dictates a distinct solubility profile driven by lipophilicity (LogP) and pH-dependent ionization (pKa).[1]

Critical Isomer Distinction: Researchers must verify the substitution pattern. This guide focuses on the 1-substituted (N-substituted) isomer, where the nitrogen atom is directly bonded to the 4-chlorophenyl ring.[1][2]

- Chemical Formula: $C_{10}H_{12}ClN$ [1]

- Molecular Weight: 181.66 g/mol [1]
- CAS Registry (Generic): Often referenced in context of analogs; specific isomer verification required via NMR.

Physicochemical Profile & Solubility Mechanics

To manipulate this compound effectively in synthesis or formulation, one must understand the forces governing its solvation.

The Lipophilicity-Basicity Balance

The nitrogen lone pair in **1-(4-chlorophenyl)pyrrolidine** participates in conjugation with the aromatic ring.[1][2] This reduces the electron density available for protonation compared to aliphatic pyrrolidines, but it remains sufficiently basic to form salts.

Property	Value (Estimated/Predicted)	Impact on Solubility
LogP (Octanol/Water)	~2.8 – 3.2	High Lipophilicity. Drives solubility in non-polar and chlorinated solvents.[1]
pKa (Conjugate Acid)	~5.0 – 6.0	Weak Base. Solubility is highly pH-dependent.[1] Soluble in aqueous acid; insoluble in aqueous base.
H-Bond Donors	0	No Donor Capability. Limited solubility in water; relies on dipole-dipole interactions.[1][2]
Physical State	Low-melting Solid or Viscous Oil	Kinetics of dissolution may be slow; heating often required to initiate solvation.[1][2]

Solubility Landscape: Solvent Compatibility Matrix

The following data represents the expected solubility profile derived from structural activity relationships (SAR) of N-aryl pyrrolidines.

Free Base Solubility (Neutral Form)

Target Concentration for Screening: 10–50 mg/mL^[1]

Solvent Class	Specific Solvent	Solubility Rating	Mechanistic Insight
Chlorinated	Dichloromethane (DCM)	Very Soluble (>100 mg/mL)	Primary choice for extraction. ^[1] Excellent dipole matching.
Chlorinated	Chloroform (CDCl ₃)	Very Soluble (>100 mg/mL)	Standard solvent for NMR characterization. ^[1]
Polar Aprotic	DMSO / DMF	Very Soluble (>100 mg/mL)	Universal solvent; disrupts lattice energy effectively. ^[1] Hard to remove.
Polar Protic	Methanol / Ethanol	Soluble (20–50 mg/mL)	Good solubility, especially when warmed. ^[1] Preferred for recrystallization.
Non-Polar	Hexanes / Heptane	Moderately Soluble	Solubility decreases as temperature drops. ^[1] Ideal anti-solvent.
Ethers	THF / Diethyl Ether	Soluble	Good for reaction media; moderate solubility for extraction. ^[1]
Aqueous	Water (pH 7)	Insoluble (<0.1 mg/mL)	Hydrophobic effect dominates. ^[1]

Salt Form Solubility (HCl / Oxalate)

If the compound is converted to its Hydrochloride salt:

- Water: Soluble (due to ionic solvation).[1]
- DCM/Ether: Insoluble (Salt forms precipitate).[1]
- Methanol: Soluble.[1][3][4]

Experimental Protocols

As an Application Scientist, I provide these self-validating protocols to determine exact solubility limits for your specific batch.

Protocol A: Gravimetric Solubility Determination

Use this workflow to generate precise quantitative data (mg/mL).[1]

- Preparation: Weigh ~50 mg of **1-(4-chlorophenyl)pyrrolidine** into a tared 4 mL glass vial.
- Solvent Addition: Add the target solvent in 250 µL increments.
- Equilibration: Vortex for 60 seconds after each addition. If undissolved solid remains, sonicate for 5 minutes at 25°C.
- Saturation: If the solid dissolves completely, add more compound until a persistent suspension forms (saturation point).
- Filtration: Filter the saturated supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vial.
- Evaporation: Evaporate the solvent under a nitrogen stream or vacuum.
- Calculation: Weigh the residue.
 - [1]

Protocol B: Recrystallization Solvent Screening

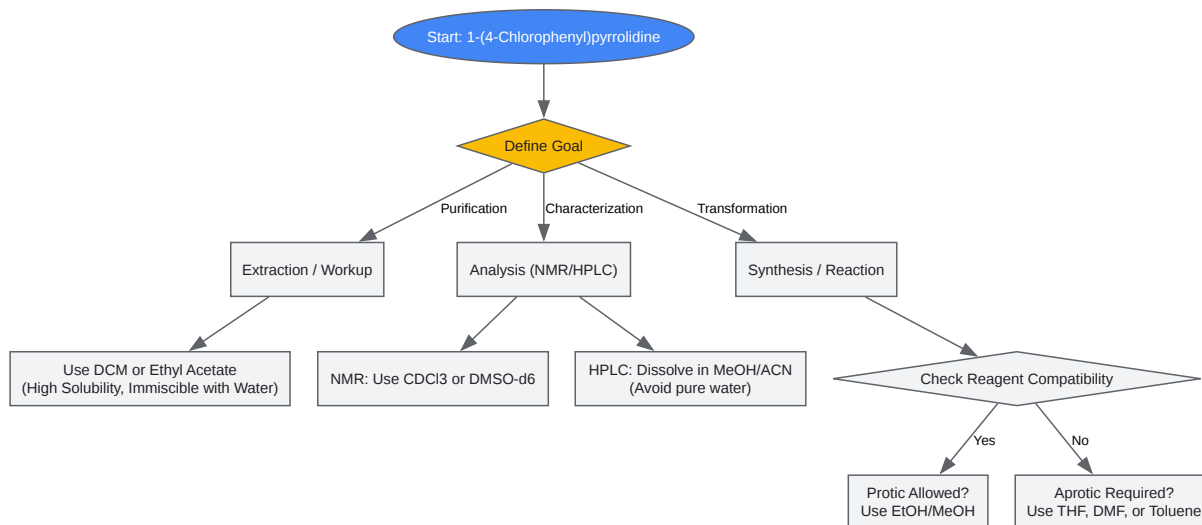
Use this for purification of crude material.

- Dissolution: Dissolve 100 mg of crude material in the minimum amount of hot Ethanol (boiling).
- Clarification: If insoluble particulates remain, hot filter.
- Nucleation: Allow the solution to cool slowly to room temperature.
- Anti-Solvent Addition: If no crystals form, add Water dropwise until slight turbidity persists, then cool to 4°C.
- Harvest: Filter crystals and wash with cold Ethanol/Water (1:1).

Visualization: Workflows & Logic[5]

Figure 1: Solubility Determination & Solvent Selection Logic

This decision tree guides the researcher in selecting the appropriate solvent based on the intended application (Synthesis, Extraction, or Analysis).

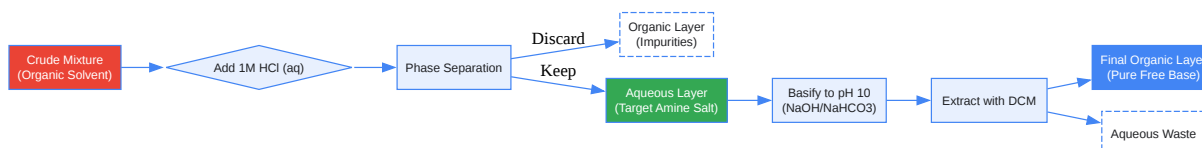


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Caption: Decision matrix for solvent selection based on experimental intent. Darker nodes indicate starting/decision points.[1]

Figure 2: Acid-Base Extraction Purification Workflow

Since the compound is a basic amine, solubility can be manipulated via pH to achieve high purity without chromatography.[2]



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Caption: pH-swing extraction protocol utilizing the solubility differential between the neutral amine and its salt form.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 852202, 1-[4-(4-chlorophenyl)phenyl]sulfonylpyrrolidine. (Used for structural analog comparison). Retrieved from [\[Link\]](#)^[1]
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